

# 3-Ethylbenzoic Acid: A Technical Guide to Safety and Handling

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## Compound of Interest

Compound Name: 3-Ethylbenzoic acid

Cat. No.: B123567

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## Introduction

**3-Ethylbenzoic acid** is a substituted aromatic carboxylic acid with applications in organic synthesis and as a potential intermediate in the development of pharmaceuticals. As with any chemical compound used in a research and development setting, a thorough understanding of its safety profile and proper handling procedures is paramount to ensure the well-being of laboratory personnel and the integrity of experimental work. This in-depth technical guide provides a comprehensive overview of the safety and handling precautions for **3-ethylbenzoic acid**, compiled from available safety data and toxicological information on the compound and structurally related substances.

## Chemical and Physical Properties

A foundational aspect of safe handling is the knowledge of a substance's physical and chemical properties. These properties influence its potential hazards and the necessary control measures.

Property	Value	Reference
CAS Number	619-20-5	[1]
Molecular Formula	C <sub>9</sub> H <sub>10</sub> O <sub>2</sub>	[1][2]
Molecular Weight	150.17 g/mol	[1]
Appearance	White to off-white crystalline powder/solid	
Melting Point	62-66 °C	[3]
Boiling Point	259.713 °C at 760 mmHg	[4]
Flash Point	120.812 °C	[4]
Solubility	Slightly soluble in water (1.1 g/L at 25 °C)	[5]
pKa	3.79 (25 °C)	[5]
logP	1.94720	[4]

## Toxicological Data

While specific quantitative toxicological data for **3-ethylbenzoic acid** is limited in publicly available literature, data from structurally similar isomers (2-ethylbenzoic acid and 4-ethylbenzoic acid) and related benzoic acid derivatives can be used to infer its potential hazards (read-across).

## Acute Toxicity

No specific LD50 value for acute oral toxicity of **3-ethylbenzoic acid** was found. However, for the related compound 3-methylbenzoic acid (m-toluic acid), the oral LD50 in rats is >2000 mg/kg, suggesting low acute oral toxicity.[6] For ethyl benzoate, the oral LD50 in rats and rabbits is >2000 mg/kg.[7]

## Irritation and Corrosivity

Based on GHS classifications for the closely related isomers, 2-ethylbenzoic acid and 4-ethylbenzoic acid, **3-ethylbenzoic acid** is expected to be an irritant.[8][9]

- Skin Irritation: Causes skin irritation (H315).[8][9]
- Eye Irritation: Causes serious eye irritation (H319).[8][9]
- Respiratory Irritation: May cause respiratory irritation (H335).[8][9]

Subchronic oral administration of benzoic acid derivatives in animal studies has shown potential effects on the hepatorenal system, including increased urea concentration, aminotransferase activity, and histopathological changes in the liver and kidneys.[10]

## Hazard Identification and Classification

Based on available data for isomeric and related compounds, **3-ethylbenzoic acid** is classified as a hazardous substance.

Hazard Class	GHS Hazard Statement
Skin Irritation	H315: Causes skin irritation
Eye Irritation	H319: Causes serious eye irritation
Specific Target Organ Toxicity - Single Exposure (Respiratory Tract Irritation)	H335: May cause respiratory irritation

Signal Word: Warning

Precautionary Statements:

- P261: Avoid breathing dust/fume/gas/mist/vapours/spray.[5]
- P264: Wash skin thoroughly after handling.[5]
- P271: Use only outdoors or in a well-ventilated area.[5]
- P280: Wear protective gloves/protective clothing/eye protection/face protection.[5][11]

- P302 + P352: IF ON SKIN: Wash with plenty of water.[5]
- P304 + P340: IF INHALED: Remove person to fresh air and keep comfortable for breathing. [11]
- P305 + P351 + P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[5][11]
- P312: Call a POISON CENTER/doctor if you feel unwell.[11]
- P332 + P313: If skin irritation occurs: Get medical advice/attention.[5]
- P337 + P313: If eye irritation persists: Get medical advice/attention.[5]
- P362 + P364: Take off contaminated clothing and wash it before reuse.[5]
- P403 + P233: Store in a well-ventilated place. Keep container tightly closed.[5]
- P405: Store locked up.[5]
- P501: Dispose of contents/container to an approved waste disposal plant.[11]

## Experimental Protocols for Safety Assessment

The following sections detail the methodologies for key toxicological assessments based on OECD guidelines. These protocols are provided as a reference for understanding the basis of hazard classification and for designing further safety studies if required.

### Acute Dermal Toxicity (OECD Guideline 402)

This test is designed to assess the potential for a substance to cause toxicity when applied to the skin.

- Test Animals: Healthy young adult albino rabbits are the preferred species.
- Procedure:
  - Approximately 24 hours before the test, the fur is removed from the dorsal area of the trunk of the animals.

- The test substance (0.5 g for solids) is applied to a small area of skin (approximately 6 cm<sup>2</sup>) and covered with a porous gauze patch and non-irritating tape.[\[12\]](#)
- The exposure period is 4 hours.[\[12\]](#)
- After the exposure period, the residual test substance is removed.
- Observations: Animals are observed for mortality, clinical signs of toxicity, and body weight changes for at least 14 days. A gross necropsy is performed on all animals at the end of the study.

## Acute Dermal Irritation/Corrosion (OECD Guideline 404)

This test evaluates the potential of a substance to cause reversible (irritation) or irreversible (corrosion) skin damage.

- Test Animals: Albino rabbits are the preferable laboratory animal.[\[12\]](#)
- Procedure:
  - The fur is clipped from the dorsal area of the trunk approximately 24 hours before the test.
  - A single dose of the test substance (0.5 g) is applied to a small area of skin (approx. 6 cm<sup>2</sup>) and covered with a gauze patch.[\[12\]](#)
  - The exposure duration is 4 hours.[\[12\]](#)
- Observations: The skin is examined for signs of erythema (redness) and edema (swelling) at 1, 24, 48, and 72 hours after patch removal. The observations are scored according to a graded scale. The reversibility of the effects is observed for up to 14 days.[\[12\]](#)

## Acute Eye Irritation/Corrosion (OECD Guideline 405)

This test is used to assess the potential of a substance to cause irritation or damage to the eyes.

- Test Animals: Healthy young adult albino rabbits are used.
- Procedure:

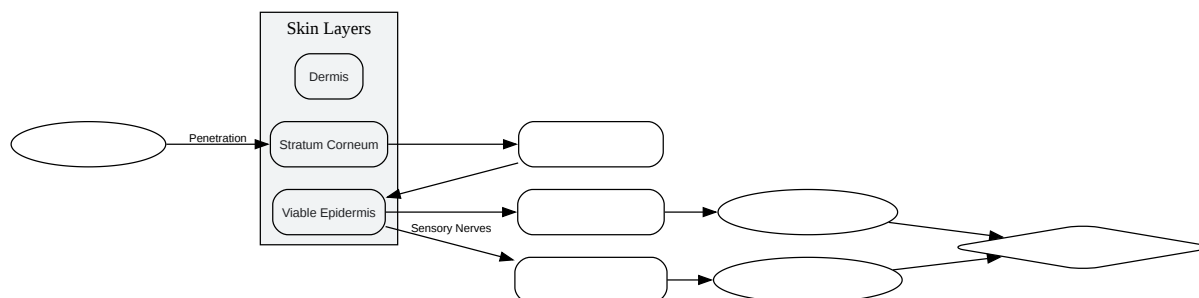
- A single dose of the test substance (0.1 g for solids) is instilled into the conjunctival sac of one eye of the animal. The other eye remains untreated and serves as a control.
- The eyes are not washed out for at least 24 hours after instillation.
- Observations: The eyes are examined at 1, 24, 48, and 72 hours after application. The cornea, iris, and conjunctivae are scored for any lesions. The reversibility of any effects is observed for up to 21 days.

## Potential Mechanisms of Toxicity and Signaling Pathways

The irritant effects of carboxylic acids on the skin are thought to be mediated through several mechanisms. While specific pathways for **3-ethylbenzoic acid** have not been elucidated, general mechanisms for related compounds provide insight.

Aromatic carboxylic acids can interact with and disrupt the lipid barrier of the stratum corneum, leading to increased transepidermal water loss and penetration of the irritant. This can trigger an inflammatory cascade.

One potential signaling pathway involved in the irritation response to some chemical irritants is the activation of Transient Receptor Potential (TRP) channels, particularly TRPV1 and TRPA1, on sensory nerve endings in the skin. Activation of these channels leads to the release of neuropeptides, causing neurogenic inflammation characterized by vasodilation and plasma extravasation.



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Potential Mechanism of Skin Irritation.

## Safe Handling and Emergency Procedures

### Engineering Controls

- Work with **3-ethylbenzoic acid** should be conducted in a well-ventilated area, preferably in a chemical fume hood, to minimize inhalation of dust.[5]
- Ensure that eyewash stations and safety showers are readily accessible in the immediate work area.[13]

### Personal Protective Equipment (PPE)

- Eye/Face Protection: Wear chemical safety goggles or glasses with side shields.[14]
- Skin Protection: Wear appropriate protective gloves (e.g., nitrile rubber) and a lab coat.[14]
- Respiratory Protection: If engineering controls are not sufficient to control airborne dust, a NIOSH-approved respirator for particulates should be worn.[14]

## Handling and Storage

- Avoid contact with skin, eyes, and clothing.[\[14\]](#)
- Avoid breathing dust.[\[5\]](#)
- Wash hands thoroughly after handling.[\[14\]](#)
- Store in a tightly closed container in a cool, dry, and well-ventilated place.[\[14\]](#)
- Keep away from incompatible materials such as strong oxidizing agents.[\[12\]](#)

## First Aid Measures

- Inhalation: Remove the individual to fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Seek medical attention.[\[14\]](#)
- Skin Contact: Immediately wash the affected area with plenty of soap and water for at least 15 minutes while removing contaminated clothing and shoes. Seek medical attention if irritation persists.[\[14\]](#)
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.[\[14\]](#)
- Ingestion: Do NOT induce vomiting. If the person is conscious, rinse their mouth with water and have them drink 2-4 cupfuls of milk or water. Seek medical attention.[\[14\]](#)

## Accidental Release Measures

- Small Spills: Clean up spills immediately. Sweep up the material, taking care to avoid generating dust, and place it into a suitable, labeled container for disposal.[\[14\]](#)
- Large Spills: Evacuate the area. Wear appropriate personal protective equipment. Contain the spill and prevent it from entering drains or waterways. Follow the procedure for small spills.

## Fire-Fighting Measures

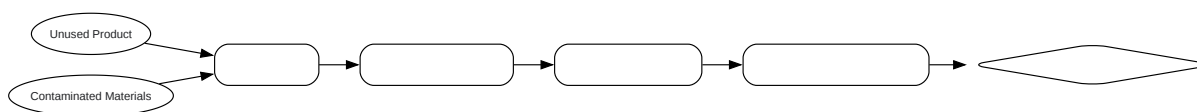
- Extinguishing Media: Use a water spray, dry chemical, carbon dioxide, or alcohol-resistant foam.[\[14\]](#)



- Hazards from Combustion: During a fire, irritating and highly toxic gases such as carbon monoxide and carbon dioxide may be generated.[14]
- Firefighter Protection: Wear a self-contained breathing apparatus (SCBA) and full protective gear.[14]

## Disposal Considerations

Dispose of waste material in accordance with all applicable federal, state, and local environmental regulations. Do not allow the material to enter drains or waterways.



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Waste Disposal Workflow.

## Disclaimer

This document is intended to provide guidance on the safe handling of **3-ethylbenzoic acid** for research and development purposes. The information is based on currently available data for this compound and structurally related substances. It is not exhaustive and should be used in conjunction with your institution's specific safety policies and procedures. All users should be trained in the proper handling of hazardous chemicals.

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